

Technical Guide: Commercial Sourcing and Validation of D-Fructose-1-13C

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Compound of Interest

Compound Name: *D-Fructose-1-13C*

Cat. No.: *B1368660*

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Executive Summary

D-Fructose-1-13C (CAS: 108311-21-3) is a critical stable isotope tracer used primarily in metabolic flux analysis (MFA) and biomolecular NMR to elucidate hepatic fructolysis and lipogenesis pathways.^{[1][2][3][4]} Unlike uniformly labeled analogs, the C1-specific label allows researchers to distinguish between oxidative and non-oxidative pentose phosphate pathways and track specific carbon fates into triose phosphates.

This guide provides a technical breakdown of commercial availability, supplier selection logic based on experimental grade, and a mandatory quality control (QC) protocol to ensure data integrity in high-sensitivity assays.

Part 1: Technical Specifications & Criticality

Before selecting a supplier, the compound must be defined by its analytical requirements. In metabolic tracing, "purity" is a dual metric: Chemical Purity (absence of contaminants) and Isotopic Enrichment (percentage of ¹³C at the C1 position).

Parameter	Specification	Scientific Rationale
CAS Number	108311-21-3	Specific to the 1-13C isotopomer.[1][2][3][5] Do not confuse with Unlabeled (57-48-7) or Uniformly Labeled (U-13C6).[1]
Isotopic Enrichment	≥ 99 atom % 13C	Lower enrichment (<98%) introduces "isotopologue noise" in Mass Spectrometry (M+0 vs M+1 overlap), complicating flux calculations.
Chemical Purity	≥ 99% (HPLC)	Impurities (e.g., glucose, solvent residues) can competitively inhibit Fructokinase (KHK) or skew NMR baselines.
Mass Shift	M+1 (+1.003 Da)	The molecular weight shifts from ~180.16 to ~181.15. Essential for setting MS/MS transition windows.
Appearance	White Crystalline Powder	Yellowing indicates hygroscopic degradation or Maillard reaction products (if stored improperly).

Part 2: Market Landscape & Supplier Analysis

The market is segmented into Primary Manufacturers (who synthesize the isotope) and Distributors (who repackage). For critical drug development or GLP studies, sourcing from primary manufacturers or certified distributors with transparent CoAs (Certificates of Analysis) is mandatory.

Tier 1: Primary Research Grade (High Volume/Fluxomics)

Best for: Metabolic Flux Analysis, Animal Studies, Hyperpolarized MRI development.

- Sigma-Aldrich (Merck)[1]
 - Catalog: 415553[3][6][7]
 - Specs: 99 atom % ^{13}C , $\geq 99\%$ HPLC.
 - Notes: Reliable batch-to-batch consistency. Often available in stock (250mg - 1g).[1] Their packaging typically includes a septum cap, useful for anaerobic reconstitution.
 - Price Point: Moderate (~\$150/250mg).
- Cambridge Isotope Laboratories (CIL)[1][5]
 - Catalog: CLM-1201-1
 - Specs: 99% Enrichment.
 - Notes: The "Gold Standard" for NMR applications. CIL often provides more detailed NMR spectra in their QC documentation, which is critical if the fructose is used as an internal NMR standard.
 - Price Point: Premium.

Tier 2: Specialty & Custom Synthesis

Best for: Complex multi-labeling (e.g., 1- ^{13}C , 6,6-d $_2$) or bulk GMP orders.[1]

- Omicron Biochemicals[1][4][8]
 - Catalog: FRU-001
 - Specialty: Omicron specializes exclusively in stable isotope-labeled carbohydrates. They are the preferred vendor if you require custom isotopomers (e.g., D-Fructose-2- ^{13}C) to

pair with 1-13C for dual-tracer studies.[1]

- Notes: Lead times can be longer, but technical support is scientist-to-scientist.[1]

Tier 3: Screening Grade (Small Aliquots)

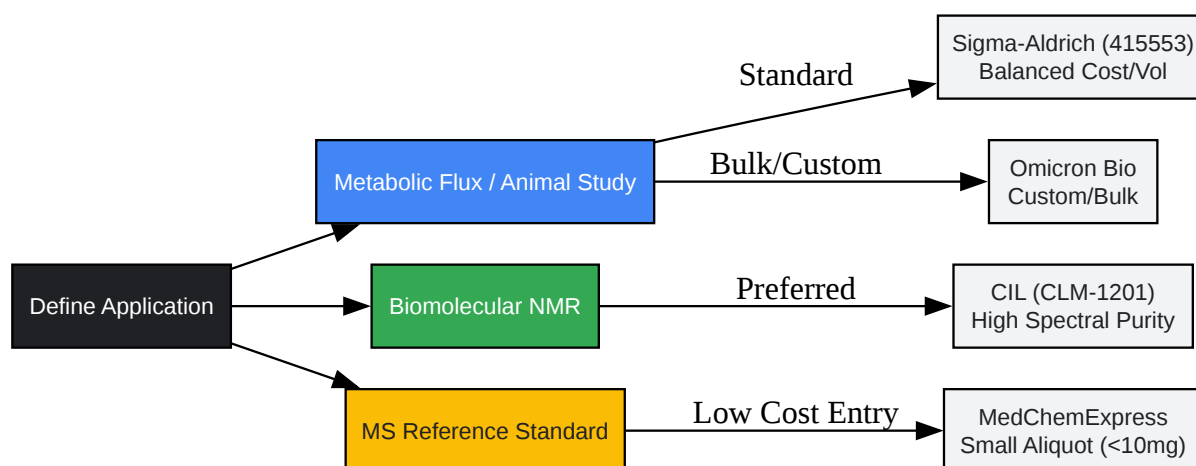
Best for: In vitro enzyme assays, Reference standards.

- MedChemExpress (MCE)[1]
 - Catalog: HY-N0343S1
 - Notes: Sold in very small aliquots (e.g., 5mg, 10mg). Useful only if you need a reference standard for a mass spec library and do not need to run a full metabolic study.
 - Warning: Cost-per-milligram is significantly higher than Tier 1.[1]

Part 3: Procurement & QC Workflow

Trusting a label is insufficient for high-stakes research. The following workflow ensures the reagent does not compromise your data.

Decision Logic: Supplier Selection



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Figure 1: Decision matrix for sourcing **D-Fructose-1-13C** based on experimental scale and sensitivity.

Receipt & Validation Protocol

Upon receipt, execute this Self-Validating Protocol before introducing the isotope into biological systems.

- Visual Inspection: Ensure powder is free-flowing and white. Clumping indicates moisture ingress (hydrolysis risk).
- Solubility Check: Dissolve 1 mg in 1 mL ddH₂O. Solution must be clear and colorless. Turbidity suggests polymer contamination.
- Isotopic Purity Verification (Mass Spec):
 - Method: Direct infusion ESI-MS (Negative Mode).[1]
 - Expectation: Dominant peak at m/z 180.05 ([M-H]⁻ for 13C1).[1]
 - Criteria: The ratio of m/z 179 (unlabeled) to m/z 180 should be < 1%.
 - Note: If m/z 179 is >1%, the enrichment is compromised, and flux calculations will underestimate metabolic rates.

Part 4: Application Context - The Metabolic Fate[1]

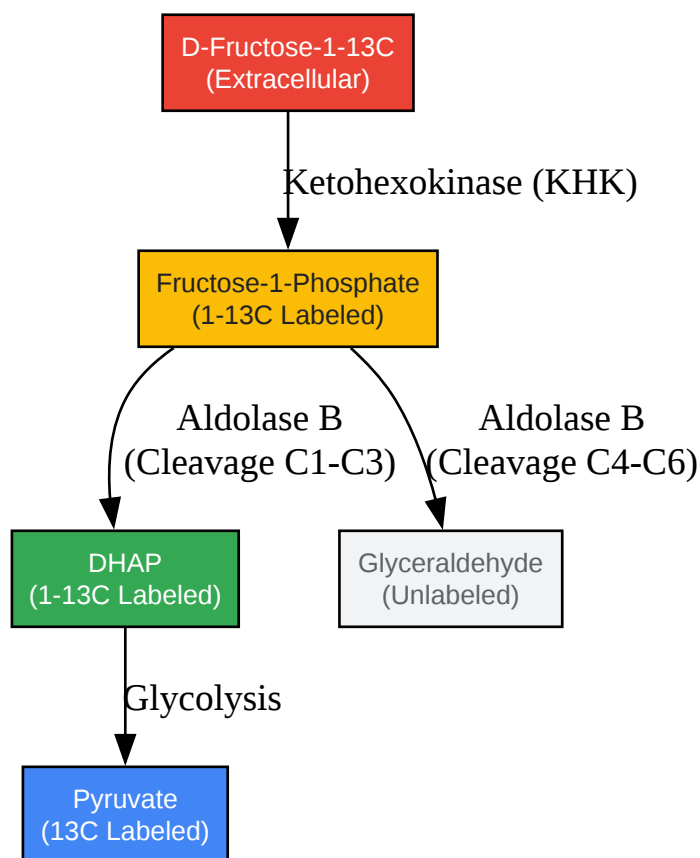
Understanding where the 13C label ends up is crucial for experimental design. In the liver, Fructose-1-13C enters the fructolysis pathway via Fructokinase (KHK).[1]

Pathway Tracing Logic

- Phosphorylation: Fructose-1-13C

Fructose-1-Phosphate (F1P) [Label at C1].[1]
- Cleavage (Aldolase B): F1P splits into:

- Dihydroxyacetone phosphate (DHAP): Derived from C1-C3.[1] Contains the 13C label at C1.
- Glyceraldehyde: Derived from C4-C6. Unlabeled.
- Downstream: The labeled DHAP enters glycolysis/gluconeogenesis.



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Figure 2: Metabolic fate of the C1 label. Note that only the DHAP arm inherits the 13C label, creating a specific labeling pattern in downstream pyruvate/lactate.

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